

# A Technical Guide to the Physical Properties of High-Purity 1,3-Butadiene

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## Compound of Interest

Compound Name: 1,3-Butadiene

Cat. No.: B125203

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This technical guide provides an in-depth overview of the core physical properties of high-purity **1,3-butadiene**. The information is presented in a clear and structured format, with quantitative data summarized in tables for easy comparison. Detailed experimental protocols for key physical property measurements are also provided, along with a visualization of a typical purification workflow.

## Core Physical and Thermodynamic Properties

**1,3-Butadiene** (CAS Registry Number: 106-99-0) is a colorless gas with a mild aromatic or gasoline-like odor at room temperature and atmospheric pressure.<sup>[1][2][3]</sup> It is a crucial monomer in the production of synthetic rubbers and plastics.<sup>[2][4][5]</sup> The high purity of **1,3-butadiene** is essential for polymerization processes, making the understanding of its physical properties critical for handling, storage, and reaction engineering.

## General and Critical Properties

High-purity **1,3-butadiene** is characterized by its molecular formula, C<sub>4</sub>H<sub>6</sub>, and a molecular weight of approximately 54.09 g/mol.<sup>[6][7][8][9][10]</sup> As a liquefied gas, it is typically stored and transported under pressure.<sup>[1][2][11]</sup> Key physical constants are summarized in the table below.

| Property                 | Value   | Units             | References    |
|--------------------------|---------|-------------------|---------------|
| Molecular Formula        | C4H6    | -                 | [6][7][8]     |
| Molecular Weight         | 54.0904 | g/mol             | [6][7][8][10] |
| Boiling Point (at 1 atm) | -4.4    | °C                | [1][4][10]    |
| Melting Point            | -108.9  | °C                | [9][10]       |
| Triple Point             | -109.0  | °C                | [10]          |
| Critical Temperature     | 152     | °C                | [9][11]       |
| Critical Pressure        | 43.2    | bar               | [9][10]       |
| Critical Density         | 245     | kg/m <sup>3</sup> | [12]          |

## Thermodynamic and Transport Properties

The thermodynamic and transport properties of **1,3-butadiene** are crucial for process design and safety assessments. These properties, including vapor pressure, density, heat of vaporization, viscosity, and surface tension, are temperature-dependent.

| Property                 | Value (at specified temperature) | Units             | References |
|--------------------------|----------------------------------|-------------------|------------|
| Vapor Pressure           | 240 kPa (at 20 °C)               | kPa               | [1][4]     |
| Liquid Density           | 614 kg/m <sup>3</sup> (at 25 °C) | kg/m <sup>3</sup> | [4]        |
| 0.621 g/mL (at 20 °C)    | g/mL                             | [1]               |            |
| Heat of Vaporization     | 22.47 kJ/mol (at -4.41 °C)       | kJ/mol            | [1]        |
| Viscosity (Liquid)       | 0.33 cP (at -40 °C)              | cP                | [1]        |
| Surface Tension          | 13.4 dynes/cm (at 20 °C)         | dynes/cm          | [1][13]    |
| Flash Point              | -76.1                            | °C                | [4]        |
| Autoignition Temperature | 418                              | °C                | [10]       |
| Lower Flammability Limit | 2.0                              | % in Air          | [14][15]   |
| Upper Flammability Limit | 12.0                             | % in Air          | [14][15]   |

## Experimental Protocols

Accurate determination of the physical properties of high-purity **1,3-butadiene** requires precise experimental methodologies. Below are detailed protocols for key measurements.

### Determination of Boiling Point

The boiling point of a liquefied gas like **1,3-butadiene** is determined by measuring the temperature at which its vapor pressure equals the atmospheric pressure. A simple distillation method can be adapted for this purpose.

Apparatus:

- A distilling flask with a side arm

- A condenser
- A receiving flask (beaker)
- A calibrated thermometer
- A heating source (e.g., water bath or heating mantle)
- A pressure-tight system for handling the liquefied gas

Procedure:

- Carefully transfer a sample of liquid **1,3-butadiene** into the distilling flask. This should be done in a closed system to prevent evaporation and ensure safety.
- Place the thermometer in the neck of the flask, ensuring the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Connect the condenser to the side arm and place the receiving flask at the outlet of the condenser.
- Gently heat the distilling flask.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is collected in the receiving flask. This constant temperature is the boiling point.[\[11\]](#)[\[16\]](#)
- The barometric pressure should be recorded simultaneously and the boiling point corrected to standard pressure if necessary.[\[11\]](#)

## Determination of Density of Liquefied Gas

The density of liquefied **1,3-butadiene** can be determined using a pressure hydrometer according to ASTM D1657.[\[1\]](#)[\[17\]](#)[\[18\]](#)

Apparatus:

- A pressure hydrometer cylinder
- A calibrated hydrometer

- A thermometer
- A constant-temperature bath

Procedure:

- Cool the pressure hydrometer cylinder to a temperature below the boiling point of **1,3-butadiene**.
- Carefully fill the cylinder with the liquid sample, avoiding excessive flashing.
- Insert the hydrometer and thermometer into the cylinder and seal it.
- Place the sealed cylinder in the constant-temperature bath and allow the temperature to equilibrate.
- Once the temperature is stable, read the hydrometer scale at the principal surface of the liquid.
- Record the temperature and the hydrometer reading. Corrections for the thermal expansion of the glass hydrometer and the liquid may be necessary.

## Determination of Vapor Pressure

The vapor pressure of **1,3-butadiene** can be measured using a static method.<sup>[19]</sup>

Apparatus:

- A vacuum-tight sample chamber
- A pressure transducer
- A temperature-controlled bath
- A vacuum pump

Procedure:

- Introduce a small amount of liquid **1,3-butadiene** into the sample chamber.

- Freeze the sample using liquid nitrogen and evacuate the chamber to remove any air.
- Seal the chamber and allow the sample to thaw and reach thermal equilibrium in the temperature-controlled bath.
- The pressure measured by the transducer at this point is the vapor pressure of the substance at that temperature.
- Repeat the measurement at various temperatures to obtain the vapor pressure curve.

## Determination of Heat of Vaporization

The heat of vaporization can be determined calorimetrically by measuring the energy required to vaporize a known mass of the substance.<sup>[20][21]</sup>

Apparatus:

- A calorimeter with a heating element
- A power supply
- A temperature sensor
- A system to collect the vaporized gas

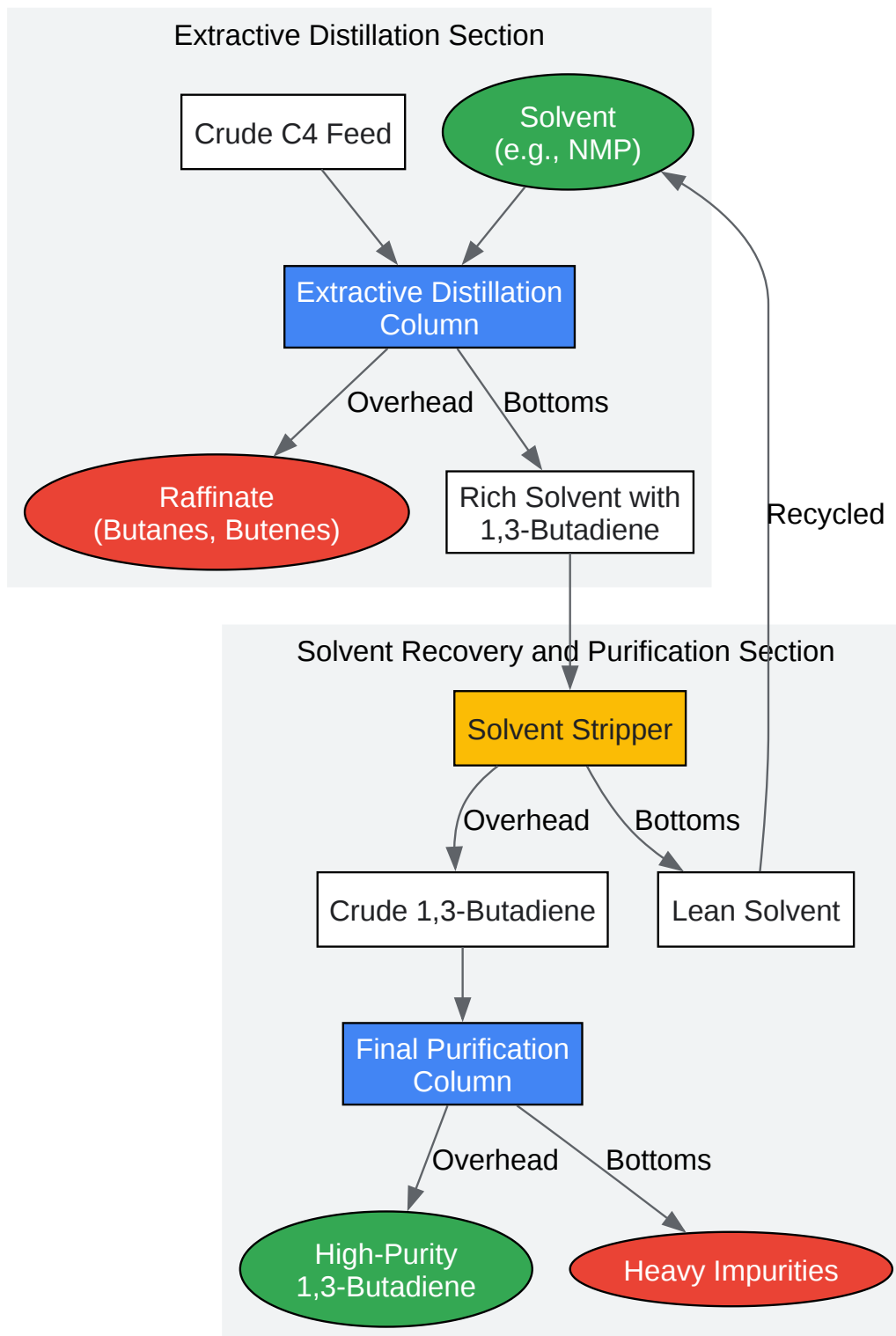
Procedure:

- A known mass of liquid **1,3-butadiene** is placed in the calorimeter.
- The liquid is heated at a constant rate, and the temperature is monitored.
- When the boiling point is reached, the temperature will plateau. The energy supplied by the heater during this plateau is used to vaporize the liquid.
- The heat of vaporization is calculated by dividing the total energy supplied during vaporization by the mass of the liquid that was vaporized.

## Purification Workflow: Extractive Distillation

The industrial production of high-purity **1,3-butadiene** often involves extractive distillation to separate it from other C4 hydrocarbons with close boiling points.<sup>[6][22][23]</sup> The following diagram illustrates a typical workflow for this process.

## Workflow for the Purification of 1,3-Butadiene by Extractive Distillation

[Click to download full resolution via product page](#)Caption: Extractive distillation process for purifying **1,3-butadiene**.



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